

HPLC Analysis Validation Data for Chlorobutanol Hemihydrate

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Chlorobutanol Hemihydrate

CAS No.: 6001-64-5

Cat. No.: S1492008

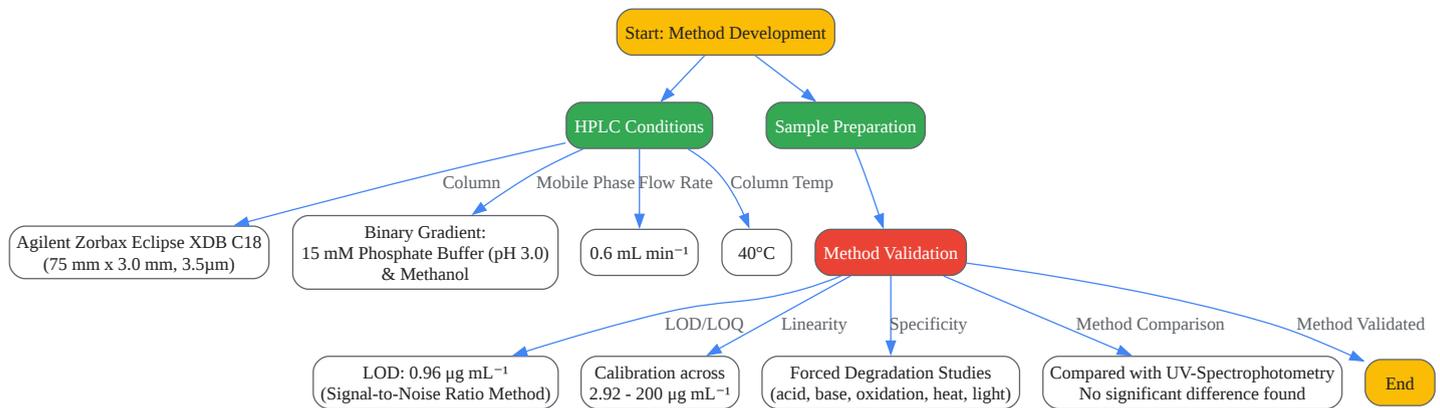
[Get Quote](#)

The table below summarizes the key validation parameters for a Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) method used to determine **chlorobutanol hemihydrate** in a pharmaceutical formulation, as reported in a single study [1].

Validation Parameter	Reported Result
Analytical Technique	RP-HPLC with UV detection
Column	Agilent Zorbax Eclipse XDB C18 (75 mm x 3.0 mm, 3.5 μ m)
Detection Wavelength	210 nm
Linear Range	2.92 - 200 μ g mL ⁻¹
Limit of Detection (LOD)	0.96 μ g mL ⁻¹
Limit of Quantification (LOQ)	Not explicitly stated

Detailed Experimental Protocol

The following workflow outlines the detailed methodology and validation experiments conducted in the study:



[Click to download full resolution via product page](#)

The study also developed a **UV-derivative spectrophotometric method** for comparison. The results from both techniques showed no significant differences, providing additional confidence in the HPLC method's accuracy [1].

Key Considerations for Your Analysis

For researchers aiming to implement or compare methods, keep the following points in mind:

- **Reference Standards:** Certified Reference Materials (CRMs) for **chlorobutanol hemihydrate** are available from pharmacopeial sources like the European Pharmacopoeia (EP) and USP, which are vital for ensuring accurate results [2] [3].
- **Core Validation Parameters:** A comprehensive HPLC method validation should assess **specificity, accuracy, precision, linearity, range, LOD, LOQ, and robustness** [4].

- **Method Comparison Strategy:** When comparing a new method to an existing one, use at least **40 patient specimens** covering the entire analytical range and analyze the data statistically (e.g., with difference plots or linear regression) to estimate systematic error [5].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Indicating RP-HPLC Methods for Simultaneous ... [pubmed.ncbi.nlm.nih.gov]
2. Chlorobutanol hemihydrate European Pharmacopoeia (EP ... [sigmaaldrich.com]
3. Chlorobutanol Pharmaceutical Secondary Standard; Certified Reference Material | 6001-64-5 [sigmaaldrich.com]
4. HPLC Content Determination Method Validation [welch-us.com]
5. The Comparison of Methods Experiment [westgard.com]

To cite this document: Smolecule. [HPLC Analysis Validation Data for Chlorobutanol Hemihydrate].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1492008#chlorobutanol-hemihydrate-hplc-analysis-validation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com